



Application Notes and Protocols: In Vitro Apoptosis Assay for Pterostilbene-Isothiocyanate

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Compound of Interest		
Compound Name:	Pterostilbene-isothiocyanate	
Cat. No.:	B12373282	Get Quote

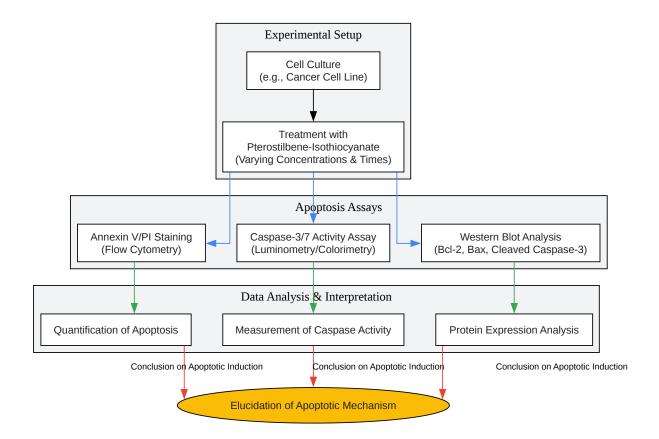
Introduction

Pterostilbene, a natural analog of resveratrol, and isothiocyanates, a class of compounds found in cruciferous vegetables, have independently demonstrated potent anti-cancer properties, including the induction of apoptosis in various cancer cell lines.[1][2][3] Pterostilbene has been shown to modulate apoptosis through both intrinsic and extrinsic pathways, involving the activation of caspases and regulation of the Bcl-2 family of proteins.[4][5] Similarly, isothiocyanates can induce apoptosis via caspase-dependent mechanisms.[3] The conjugation of pterostilbene with an isothiocyanate group may yield a novel compound with enhanced or synergistic apoptotic effects. These application notes provide a comprehensive guide for researchers to perform in vitro apoptosis assays to evaluate the efficacy of **pterostilbene-isothiocyanate**.

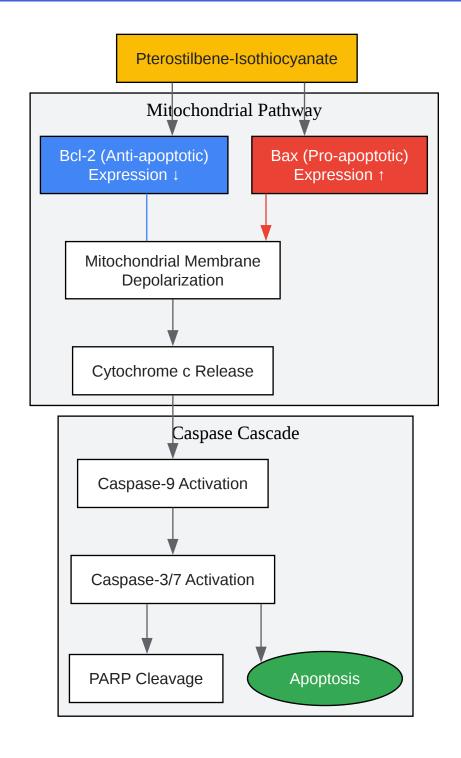
Experimental Workflow

The overall workflow for assessing the apoptotic effects of **pterostilbene-isothiocyanate** involves cell culture, treatment with the compound, and subsequent analysis using various apoptosis assays.









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